

# Application Notes and Protocols for Angiogenesis Inhibitor (CAS 186611-44-9)

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## Compound of Interest

Compound Name: Angiogenesis inhibitor 4

Cat. No.: B12380607

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## Introduction

This document provides detailed application notes and protocols for the use of the Angiogenesis Inhibitor, CAS 186611-44-9, also known as (Z,E)-3-(Imidazol-4-ylmethylene)indolin-2-one. This cell-permeable indolinone compound is a small molecule inhibitor that demonstrates anti-angiogenic properties.<sup>[1][2][3]</sup> It functions as a moderate ATP-competitive inhibitor of human Epidermal Growth Factor Receptor (hEGF-R) tyrosine kinase activity.<sup>[1][2]</sup> These characteristics make it a valuable tool for researchers studying angiogenesis and developing potential anti-cancer therapeutics.

These notes offer guidance on the solubility of this inhibitor and provide step-by-step protocols for its preparation and application in common in vitro and ex vivo angiogenesis assays.

## Product Information

Characteristic	Value
CAS Number	186611-44-9
Synonyms	(Z,E)-3-(Imidazol-4-ylmethylene)indolin-2-one
Molecular Formula	C <sub>12</sub> H <sub>9</sub> N <sub>3</sub> O
Molecular Weight	211.22 g/mol
Appearance	Yellow solid
Purity	≥95% (HPLC)
Storage	Store at 2-8°C. Protect from light.

## Solubility Data

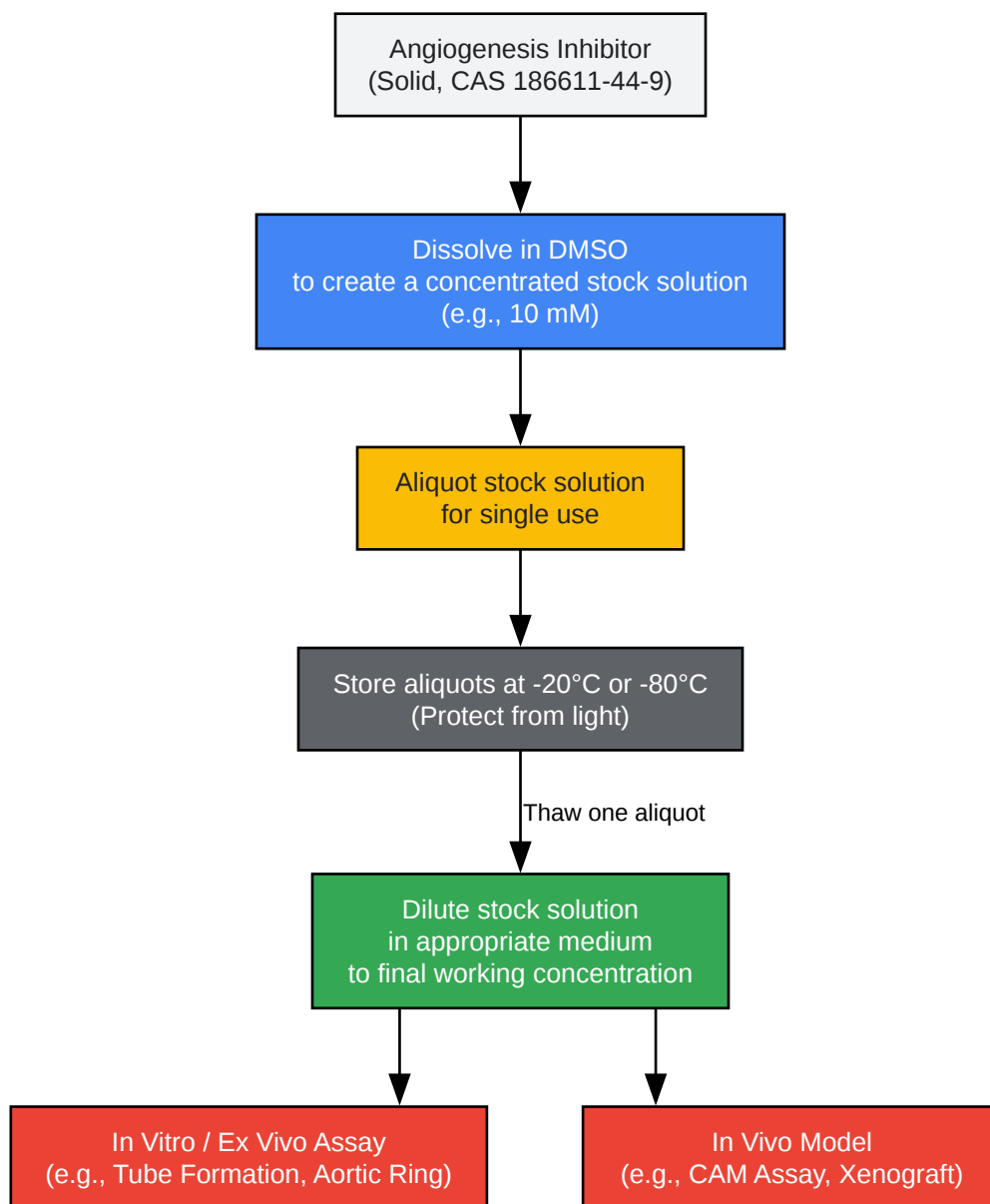
Proper dissolution of the inhibitor is critical for accurate and reproducible experimental results. The solubility of the Angiogenesis Inhibitor (CAS 186611-44-9) in commonly used solvents is summarized below. It is recommended to prepare a concentrated stock solution in DMSO, which can then be diluted to the final working concentration in aqueous buffers or cell culture media.

Solvent	Solubility
DMSO	5 mg/mL[1][2]
Aqueous Buffers (e.g., PBS)	Poorly soluble
Ethanol	Sparingly soluble
Cell Culture Media	Sparingly soluble

Note: When diluting the DMSO stock solution into aqueous solutions, ensure that the final concentration of DMSO is kept low (typically <0.5%) to avoid solvent-induced artifacts in biological assays.

## Experimental Preparation and Workflow

The following diagram illustrates a general workflow for the preparation and use of the Angiogenesis Inhibitor in experimental settings.



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## References

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